

5-Bromo-2-methyl-2H-indazole-d3 safety and handling

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Compound of Interest

Compound Name: 5-Bromo-2-methyl-2H-indazole-d3

Cat. No.: B13896900

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An In-depth Technical Guide on the Safety and Handling of **5-Bromo-2-methyl-2H-indazole-d3**

This guide provides comprehensive safety and handling information for **5-Bromo-2-methyl-2H-indazole-d3**, a deuterated stable isotope-labeled compound. The safety profile is based on data for the analogous non-deuterated compound, 5-Bromo-2-methyl-2H-indazole, as the isotopic labeling is not expected to significantly alter its chemical hazards. This document is intended for researchers, scientists, and professionals in drug development who may handle this substance.

Hazard Identification and Classification

5-Bromo-2-methyl-2H-indazole is classified as harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation. The GHS/CLP classifications are summarized below.

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	Category 3

Source: PubChem CID 11514007[1]

Table 2: Hazard Statements and Pictograms

Pictogram	Signal Word	Hazard Statements
	Warning	H302: Harmful if swallowed.[1] H315: Causes skin irritation.[1] H319: Causes serious eye irritation.[1] H335: May cause respiratory irritation.[1]

Precautionary Measures and Personal Protection

Strict adherence to precautionary measures is crucial to ensure safety when handling this compound.

Table 3: Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
Prevention	P264	Wash face, hands and any exposed skin thoroughly after handling.
Prevention	P270	Do not eat, drink or smoke when using this product.
Prevention	P271	Use only outdoors or in a well-ventilated area.
Prevention	P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
Response	P302+P352	IF ON SKIN: Wash with plenty of soap and water.
Response	P304+P340	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
Response	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
Response	P330	Rinse mouth.

Response	P332+P313	If skin irritation occurs: Get medical advice/attention.
Response	P337+P313	If eye irritation persists: Get medical advice/attention.
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
Storage	P405	Store locked up.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Source: Fisher Scientific SDS[3]

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or equivalent.
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. Wear appropriate protective clothing to prevent skin exposure.[2][3]
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.

Physical and Chemical Properties

Table 5: Physical and Chemical Properties of 5-Bromo-2-methyl-2H-indazole

Property	Value
Molecular Formula	C ₈ H ₇ BrN ₂
Molecular Weight	211.06 g/mol [1]
Appearance	No data available
Odor	No data available
Melting Point/Freezing Point	No data available
Boiling Point and Boiling Range	No data available
Flash Point	No data available
XLogP3	2.3 [1]

Source: PubChem CID 11514007[\[1\]](#)

First Aid Measures

Table 6: First Aid Procedures

Exposure Route	Procedure
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician. [2]
In Case of Skin Contact	Wash off with soap and plenty of water. Consult a physician. [2]
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [2]
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [2]

Source: Indagoo Research Chemicals SDS[\[2\]](#)

Handling and Storage

Table 7: Handling and Storage Guidelines

Aspect	Guideline
Safe Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. Normal measures for preventive fire protection. [2]
Storage Conditions	Keep container tightly closed in a dry and well-ventilated place. Store in a cool, dark place. [4] Please store the product under the recommended conditions in the Certificate of Analysis. [5]
Incompatible Materials	Strong oxidizing agents, Strong reducing agents. [3]

Experimental Protocols

While specific experimental protocols for **5-Bromo-2-methyl-2H-indazole-d3** are not readily available, the following outlines a general synthetic route for related 2H-indazoles, which can be adapted by a skilled chemist.

Protocol: Copper-Catalyzed Synthesis of 2-Aryl-2H-indazoles

This method provides an efficient route to a variety of 2-aryl-2H-indazoles from readily available starting materials.[\[6\]](#)

Materials:

- 2-Bromobenzaldehyde derivative (1.0 mmol)
- Primary amine (1.2 mmol)
- Sodium azide (1.5 mmol)

- Copper(I) iodide (0.1 mmol)
- TMEDA (0.1 mmol)
- DMSO (5 mL)
- Ethyl acetate
- Water
- Brine
- Anhydrous sodium sulfate

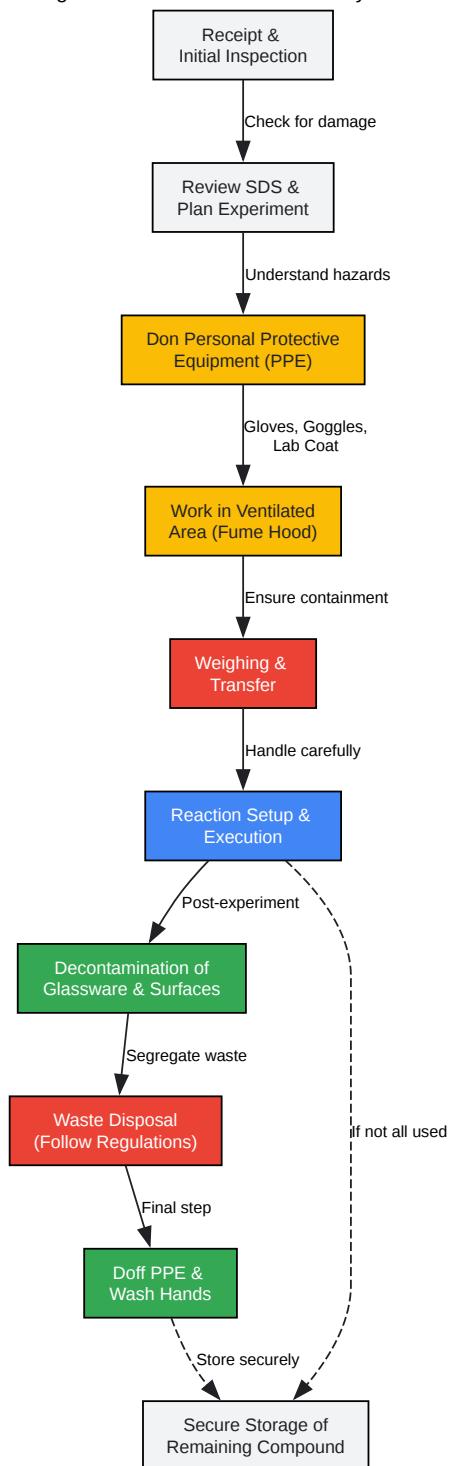
Procedure:

- To a solution of a 2-bromobenzaldehyde (1.0 mmol), a primary amine (1.2 mmol), and sodium azide (1.5 mmol) in DMSO (5 mL), add copper(I) iodide (0.1 mmol) and TMEDA (0.1 mmol).[6]
- Heat the reaction mixture to 120°C and stir for 12 hours.[6]
- Monitor the reaction completion by TLC.[6]
- After completion, cool the mixture to room temperature and dilute with water (20 mL).[6]
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).[6]
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.[6]
- Purify the crude product by column chromatography on silica gel to afford the desired 2-aryl-2H-indazole.[6]

Visualized Workflows

The following diagram illustrates the logical workflow for the safe handling of **5-Bromo-2-methyl-2H-indazole-d3** in a laboratory setting.

Safe Handling Workflow for 5-Bromo-2-methyl-2H-indazole-d3

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Safe handling workflow diagram.

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